Technical Monograph: Alprazolam (CAS 28689-08-9)

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*1,5-Dichloro-2,3-dinitrobenzene*
CAS No.:	*28689-08-9*
Cat. No.:	*B1605971*

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Executive Summary

Alprazolam (CAS 28689-08-9) represents a cornerstone in the triazolobenzodiazepine class of anxiolytics. Distinguished by the fusion of a triazole ring to the classic 1,4-benzodiazepine structure, this modification significantly enhances metabolic stability and receptor affinity compared to its predecessors like diazepam. This guide provides a rigorous technical analysis of Alprazolam, covering its physicochemical properties, allosteric modulation mechanism, industrial synthesis pathways, and validated analytical protocols. It is designed to serve as a primary reference for experimental design and quality control in pharmaceutical development.

Chemical Identity & Physicochemical Profile[1][2][3][4]

Alprazolam acts as a high-potency CNS depressant. Its lipophilic nature dictates its pharmacokinetic profile, necessitating precise formulation strategies to ensure bioavailability.

Core Chemical Data

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Property	Specification
IUPAC Name	8-Chloro-1-methyl-6-phenyl-4H-[1,2,4]triazolo[4,3-a][1,4]benzodiazepine
Molecular Formula	$C_{17}H_{13}ClN_4$
Molecular Weight	308.76 g/mol
Appearance	White to off-white crystalline powder
Polymorphism	Exhibits polymorphism; Form I is thermodynamically stable

Solubility & Ionization Profile

Understanding the solubility profile is critical for liquid chromatography method development and formulation (e.g., lipid-based delivery systems).

Solvent	Solubility (mg/mL at 25°C)	Notes
Water	< 0.1 (Practically Insoluble)	Hydrophobic nature requires co-solvents or surfactants.
Ethanol	~10 - 15	Soluble; often used in stock preparation.
Methanol	Soluble	Preferred solvent for analytical standards.
Dichloromethane	Soluble	Used in extraction protocols.
pKa	2.4 (Basic Nitrogen)	Protonation occurs at the triazole ring nitrogen at low pH.

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> *Expert Insight: The low pKa (2.4) implies that Alprazolam remains un-ionized at physiological pH (7.4), facilitating rapid passive diffusion across the blood-brain barrier (BBB). This correlates directly with its rapid onset of action relative to other benzodiazepines.*

Pharmacological Mechanism & Signaling[5]

Alprazolam functions as a Positive Allosteric Modulator (PAM) of the GABA-A receptor.[1][2] Unlike direct agonists, it does not open the chloride channel independently but increases the frequency of channel opening in the presence of GABA.

Mechanism of Action

The compound binds to the high-affinity benzodiazepine site (distinct from the GABA binding site) located at the interface of the

and

subunits (typically

). This binding induces a conformational change that stabilizes the receptor in a state with higher affinity for GABA.

Signaling Pathway Visualization



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Figure 1: Signal transduction pathway showing the positive allosteric modulation of the GABA-A receptor by Alprazolam, leading to neuronal inhibition.[1]

Synthetic Pathways & Process Chemistry[7]

The synthesis of Alprazolam typically involves the construction of the 1,4-benzodiazepine core followed by the annealing of the triazole ring. The Thione Route is a standard industrial approach due to its reliability and high yield.

Validated Synthetic Protocol (Thione Route)

- Precursor Formation: Start with 2-amino-5-chlorobenzophenone.[3] React with glycine ethyl ester hydrochloride in pyridine to form the lactam (7-chloro-5-phenyl-1,3-dihydro-2H-1,4-benzodiazepin-2-one).
- Thionation: Convert the lactam to the thiolactam (thione) using Phosphorus Pentasulfide (

) or Lawesson’s Reagent in refluxing toluene. This activates the C2 position.
- Triazole Ring Closure: React the thione with acetylhydrazide (

) in a high-boiling solvent (e.g., n-butanol or diglyme). The hydrazine moiety displaces the sulfur, followed by cyclodehydration to form the triazole ring.

Synthesis Workflow Diagram

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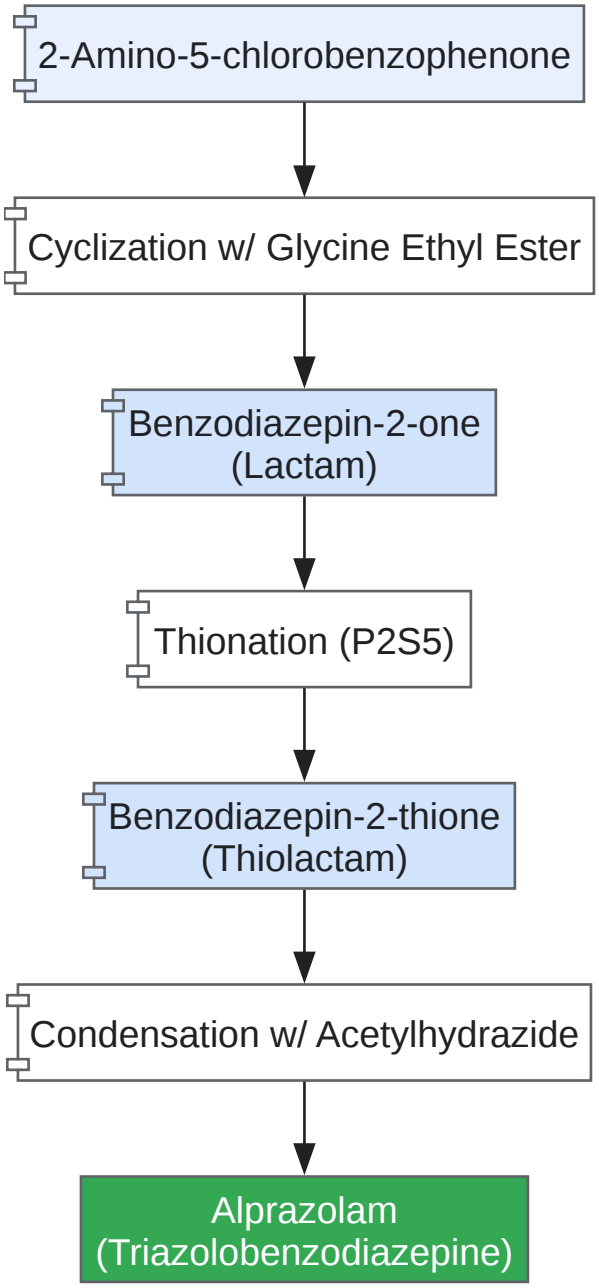

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Figure 2: Step-by-step synthetic workflow from the benzophenone precursor to the final triazolobenzodiazepine structure.

Analytical Protocols & Quality Control

Accurate quantification requires robust chromatographic separation, particularly to distinguish Alprazolam from potential synthetic impurities (e.g., triazolam analogs or open-ring hydrolysis

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products).

High-Performance Liquid Chromatography (HPLC) Method

This protocol is adapted from standard pharmacopeial methods (USP/EP) and optimized for stability-indicating assays.

- Instrument: HPLC with UV-Vis or PDA Detector.
- Column: C18 Reverse Phase (e.g., 4.6 mm x 150 mm, 5 µm packing).
- Mobile Phase:
  - Solvent A: Phosphate Buffer (pH 6.0) or Ammonium Acetate (10 mM).
  - Solvent B: Acetonitrile (HPLC Grade).
  - Ratio: Isocratic 60:40 (Buffer:ACN) or Gradient depending on impurity profile.
- Flow Rate: 1.0 mL/min.[4]
- Detection: UV at 254 nm (Secondary: 220 nm).
- Injection Volume: 10-20 µL.
- Column Temperature: 25°C - 30°C.

Sample Preparation Protocol

- Standard Stock: Dissolve 10 mg Alprazolam in 10 mL Methanol (1 mg/mL).
- Dilution: Dilute stock with Mobile Phase to reach a target concentration of 50 µg/mL.
- Filtration: Filter through a 0.45 µm PTFE filter prior to injection to protect the column.

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> *Technical Note: Ensure the pH of the buffer does not drop below 3.0, as the triazole ring can undergo protonation, causing peak tailing or retention time shifts.*

Safety & Handling

Alprazolam is a potent bioactive compound. Strict adherence to safety protocols is mandatory.

- Occupational Exposure Band (OEB): OEB 4 or 5 (High Potency). Handle in a containment isolator or a Class II Biological Safety Cabinet (BSC).
- Personal Protective Equipment (PPE): Double nitrile gloves, Tyvek lab coat/sleeves, and P100 respiratory protection if powder handling is performed outside containment.
- Regulatory Status: Controlled Substance (Schedule IV in the US).[1] Secure storage and usage logs are required by law.
- First Aid: In case of inhalation, move to fresh air immediately. Monitor for signs of CNS depression (drowsiness, confusion).

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